

Personal protective equipment for handling NLS-StAx-h TFA

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Compound of Interest

Compound Name: NLS-StAx-h TFA

Cat. No.: B15541055

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Essential Safety and Handling of NLS-StAx-h TFA

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **NLS-StAx-h TFA**, a selective, cell-permeable stapled peptide inhibitor of Wnt signaling. While the peptide itself may have a low hazard profile, it is supplied as a trifluoroacetic acid (TFA) salt, which introduces significant chemical hazards that must be addressed with appropriate personal protective equipment (PPE) and handling protocols.

Personal Protective Equipment (PPE)

When handling **NLS-StAx-h TFA**, personnel must adhere to stringent safety protocols due to the presence of trifluoroacetic acid, a corrosive and hazardous substance.^{[1][2][3]} The following table summarizes the required PPE for various handling scenarios.

| Application Volume | Hand Protection | Eye Protection | Skin and Body Protection |
|------------------------|--------------------------------------------------------------------------------------------------------------------------------------|-----------------------------------------------------------------------------|----------------------------------------------------------------------------------------------------------------------------|
| Low Volume (< 500 mL) | Chemical-resistant nitrile gloves are recommended. Double gloving is advised.[2][3] | ANSI-approved, properly fitting chemical splash goggles are required.[3][4] | A properly fitting lab coat, buttoned to its full length, along with long pants and closed-toed footwear, must be worn.[4] |
| High Volume (> 500 mL) | Heavy-duty gloves such as butyl rubber or Viton are required. Disposable gloves are not appropriate for high-volume applications.[3] | A face shield is required in addition to chemical splash goggles.[3] | A chemical-resistant apron should be worn in addition to a lab coat, long pants, and closed-toed footwear.[3] |

Operational and Disposal Plans

Handling and Storage:

- Always handle **NLS-StAx-h TFA** inside a properly functioning chemical fume hood.[3]
- Store the compound in a tightly closed container in a designated acid cabinet, away from incompatible materials such as oxidizers, bases, and metals.[2][3]
- When diluting, always add the acid to water, never the other way around, to avoid a violent exothermic reaction.[2][3]
- Avoid inhalation of vapor or mist.[3]
- Wash hands thoroughly after handling.[3]

Spill Management:

- For small spills, neutralize with a suitable agent like sodium carbonate, absorb with an inert material (e.g., vermiculite, sand), and place in a sealed container for disposal.[1][5]

- In case of a large spill, evacuate the area immediately and seek assistance from trained emergency personnel.[4] Respiratory protection may be necessary.[1]

Disposal:

- Dispose of **NLS-StAx-h TFA** and any contaminated materials as hazardous waste in accordance with institutional and local regulations.[1][3]
- Do not pour down the drain.[3]
- Waste containers must be clearly labeled as hazardous waste.[3]

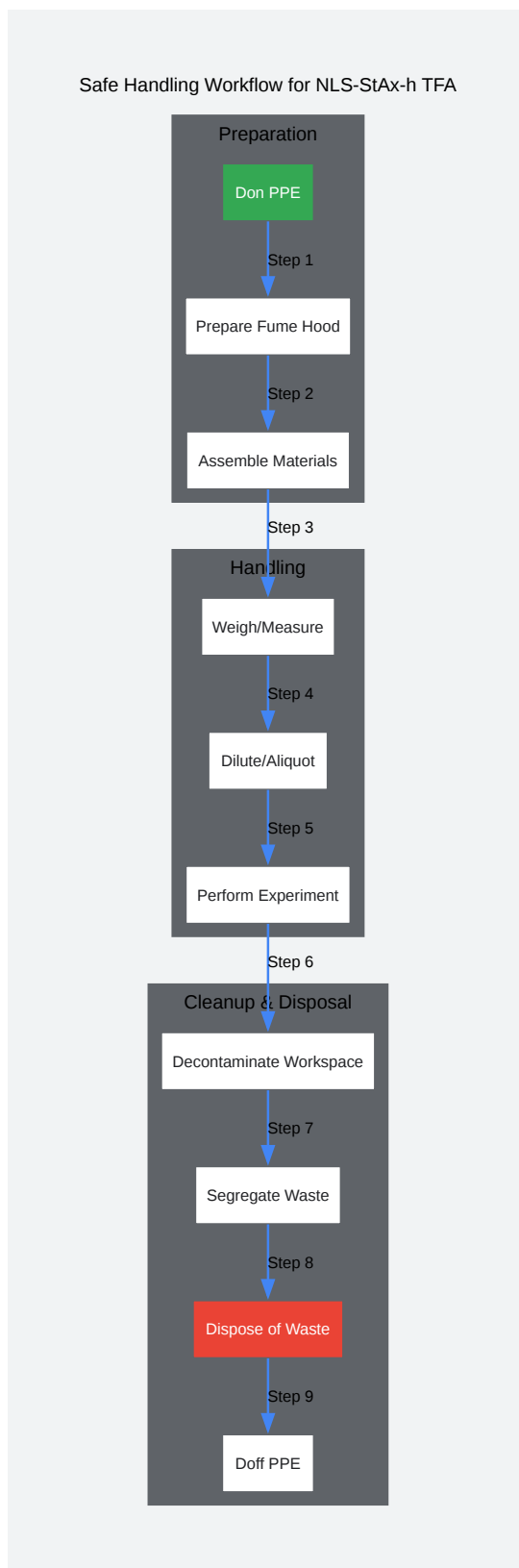
First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure to **NLS-StAx-h TFA**.

| Exposure Route | First Aid Protocol |
|----------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eye Contact | Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][2] |
| Skin Contact | Immediately flush the affected area with large amounts of water. Remove contaminated clothing. For extensive contact, use a safety shower. Seek medical attention.[2] |
| Inhalation | Move the individual to fresh air at once. If breathing is difficult, provide respiratory support. Seek immediate medical attention.[1][2] |
| Ingestion | Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[1][2] |

Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for the safe handling of **NLS-StAx-h TFA** in a laboratory setting.



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Caption: Procedural workflow for safe **NLS-StAx-h TFA** handling.

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